

"CAS number 51077-14-6 properties and safety data"

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Compound of Interest

Compound Name: *1-Boc-L-azetidine-2-carboxylic acid*

Cat. No.: *B131719*

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An In-depth Technical Guide to CAS Number 51077-14-6: Boc-L-Azetidine-2-carboxylic Acid

This technical guide provides a comprehensive overview of the chemical properties, safety data, and applications of the compound with CAS number 51077-14-6, identified as Boc-L-Azetidine-2-carboxylic acid. This document is intended for researchers, scientists, and professionals in the fields of drug development and organic synthesis.

Chemical Identification and Properties

Boc-L-Azetidine-2-carboxylic acid is a synthetic amino acid derivative widely utilized as a building block in organic chemistry, particularly in the synthesis of peptides and other complex molecules.^[1] The tert-butyloxycarbonyl (Boc) protecting group on the nitrogen atom allows for controlled reactions in multi-step syntheses.^[1]

Table 1: Chemical and Physical Properties of Boc-L-Azetidine-2-carboxylic Acid

Property	Value	Reference
CAS Number	51077-14-6	[2]
Chemical Name	Boc-L-Azetidine-2-carboxylic acid	[2]
Synonyms	Boc-(S)-azetidine-2-carboxylic acid, 1-Boc-L-azetidine-2-carboxylic acid, (2S)-1-(tert-butoxycarbonyl)azetidine-2-carboxylic acid	[1][3]
Molecular Formula	C ₉ H ₁₅ NO ₄	[1][2]
Molecular Weight	201.22 g/mol	[4][5]
Appearance	White to off-white crystalline solid/powder	[1][2]
Purity	≥98.0% (TLC), ≥99.95% (Chiral HPLC)	[1]
Optical Activity	[α] _D -120.0±2.0°, c = 1 in methanol	
SMILES	CC(C)(C)OC(=O)N1CC[C@H]1C(=O)O	
InChI Key	JWJVSDZKYYXDDN-LURJTMIESA-N	
Melting Point	No data available	[2]
Boiling Point	No data available	[2]
Storage Conditions	Store at 0 - 8 °C in a dry, well-ventilated place.	[1][2]

Safety and Toxicological Information

Boc-L-Azetidine-2-carboxylic acid is classified as an irritant.^[5] Appropriate safety precautions should be taken when handling this compound.

Table 2: Safety and Hazard Data for Boc-L-Azetidine-2-carboxylic Acid

Category	Information	Reference
Hazard Classification	Eye Irritant Category 2, Skin Irritant Category 2, Specific Target Organ Toxicity – Single Exposure Category 3 (Respiratory tract irritation)	[5]
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation	[5]
Precautionary Statements	P261, P264, P271, P280, P302 + P352, P305 + P351 + P338	
First Aid Measures	In case of inhalation, move person to fresh air. In case of skin contact, wash off with soap and plenty of water. In case of eye contact, flush eyes with water as a precaution. In all cases, consult a physician.	[2]
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.	[2]
Personal Protective Equipment	Safety glasses with side-shields, gloves, and a dust mask (type N95 or equivalent).	
Stability	Stable under recommended storage conditions.	[2]

Incompatible Materials	Strong oxidizing agents, Strong acids.	[2]
Hazardous Decomposition Products	Oxides of carbon (CO, CO ₂) and nitrogen (NO, NO ₂ , ...).	[2]
Toxicological Data	No data available for acute toxicity, chronic toxicity, carcinogenicity, mutagenic effects, reproductive toxicity, or teratogenic effects.	[2][6]

Applications and Experimental Protocols

The primary application of Boc-L-Azetidine-2-carboxylic acid is as a building block in solid-phase peptide synthesis (SPPS). Its unique four-membered azetidine ring can impart conformational constraints on peptides, which is of interest in drug design.

Experimental Protocol: General Procedure for Coupling in Solid-Phase Peptide Synthesis

This protocol describes a general method for the incorporation of Boc-L-Azetidine-2-carboxylic acid into a peptide chain on a solid support.

Materials:

- Resin-bound amine (e.g., aminomethylated polystyrene resin)
- Boc-L-Azetidine-2-carboxylic acid
- Coupling agent (e.g., N,N'-Dicyclohexylcarbodiimide (DCC) or HBTU)
- Base (e.g., N,N-Diisopropylethylamine (DIPEA))
- Solvent (e.g., N,N-Dimethylformamide (DMF))
- Deprotection agent (e.g., Trifluoroacetic acid (TFA))

- Washing solvents (e.g., DMF, Dichloromethane (DCM))

Procedure:

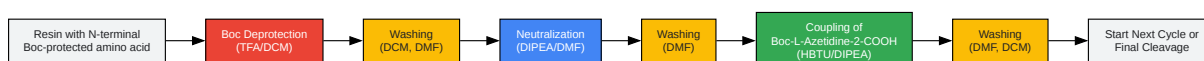
- Resin Swelling: The resin is swelled in an appropriate solvent such as DMF for 30 minutes.
- Boc Deprotection: The Boc protecting group of the N-terminal amino acid on the resin is removed by treatment with a solution of TFA in DCM (e.g., 25-50% v/v) for 20-30 minutes.
- Washing: The resin is washed thoroughly with DCM and DMF to remove residual TFA and the cleaved Boc group.
- Neutralization: The resin is neutralized with a solution of a hindered base such as 10% DIPEA in DMF.
- Washing: The resin is washed again with DMF.
- Activation and Coupling:
 - In a separate vessel, Boc-L-Azetidine-2-carboxylic acid (2-4 equivalents relative to the resin loading) is pre-activated with a coupling agent (e.g., HBTU, 2-4 equivalents) and a base (e.g., DIPEA, 4-8 equivalents) in DMF for a few minutes.
 - The activated amino acid solution is then added to the washed and neutralized resin.
 - The reaction is allowed to proceed for 1-2 hours at room temperature with gentle agitation.
- Washing: The resin is washed thoroughly with DMF and DCM to remove excess reagents and byproducts.
- Monitoring: The completion of the coupling reaction can be monitored using a qualitative test such as the Kaiser test. If the test is positive (indicating free amines), the coupling step may be repeated.
- Capping (Optional): Any unreacted amino groups on the resin can be capped by acetylation using acetic anhydride and a base to prevent the formation of deletion sequences.

- **Cycle Repetition:** Steps 2-9 are repeated for the subsequent amino acids in the desired peptide sequence.
- **Final Cleavage and Deprotection:** Once the peptide synthesis is complete, the peptide is cleaved from the resin, and all side-chain protecting groups are removed using a strong acid cocktail (e.g., TFA with scavengers).

Visualizations

Experimental Workflow for Solid-Phase Peptide Synthesis (SPPS)

The following diagram illustrates the general workflow for the incorporation of Boc-L-Azetidine-2-carboxylic acid into a peptide chain using SPPS.

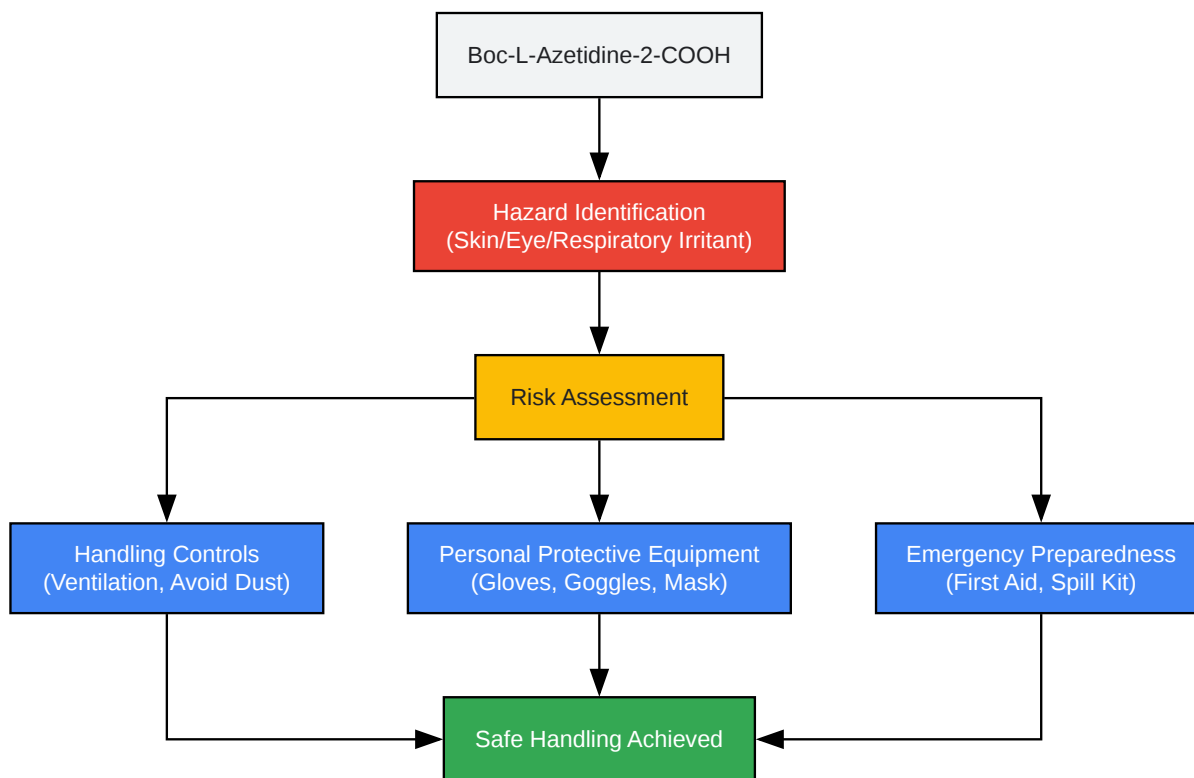


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Caption: A typical cycle in solid-phase peptide synthesis using Boc chemistry.

Logical Relationship of Safety Information

This diagram illustrates the logical flow of assessing and mitigating risks associated with handling Boc-L-Azetidine-2-carboxylic acid.



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Caption: Logical flow for ensuring safe handling of the compound.

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- To cite this document: BenchChem. ["CAS number 51077-14-6 properties and safety data"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b131719#cas-number-51077-14-6-properties-and-safety-data]

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